

A Comparative Guide to the Metabolomics of 3-(Methylthio)propanoic Acid (MMPA)

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Compound of Interest

Compound Name: 3-(Methylthio)propanoic acid

Cat. No.: B1663858

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Introduction

3-(Methylthio)propanoic acid (MMPA), also known as 3-(methylsulfanyl)propanoic acid, is a sulfur-containing fatty acid that serves as a key intermediate in methionine metabolism across various species[1][2]. As a product of the transamination pathway of methionine, its metabolic fate provides critical insights into sulfur amino acid catabolism, cellular redox state, and potential metabolic dysregulation in disease[3]. Understanding the species-specific differences in MMPA metabolism is crucial for translational research, drug development, and toxicology, as these variations can significantly impact the efficacy and safety of therapeutic interventions targeting methionine pathways.

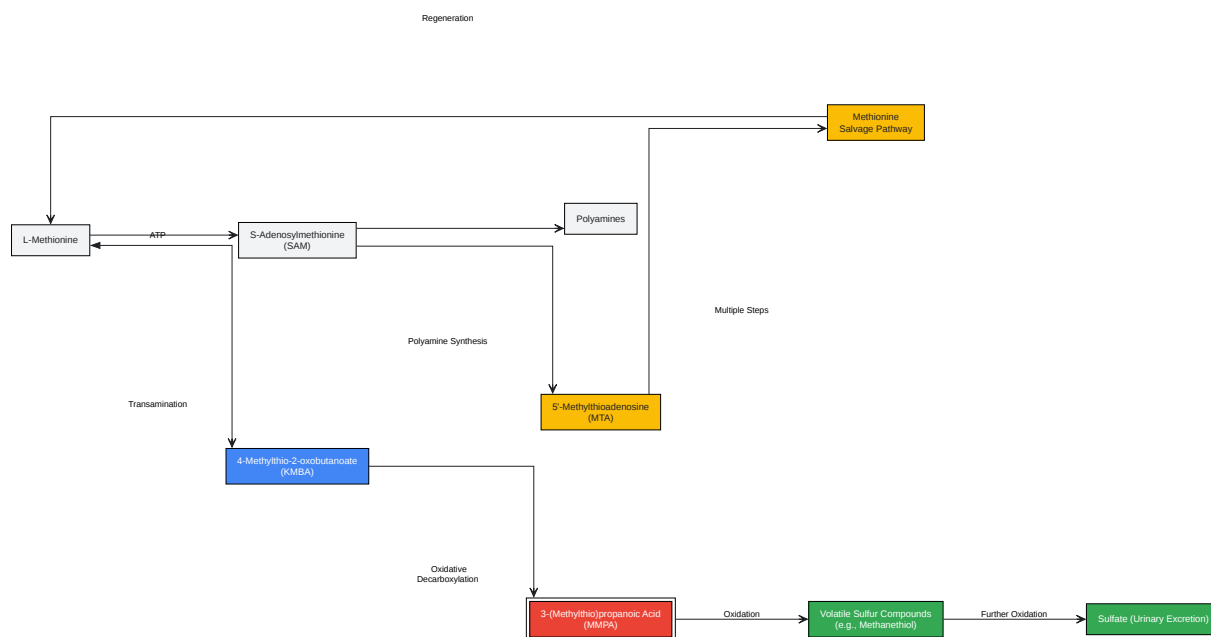
This guide provides a comparative overview of MMPA metabolomics, summarizing quantitative data, detailing experimental protocols, and visualizing key metabolic and analytical pathways to support researchers in this field.

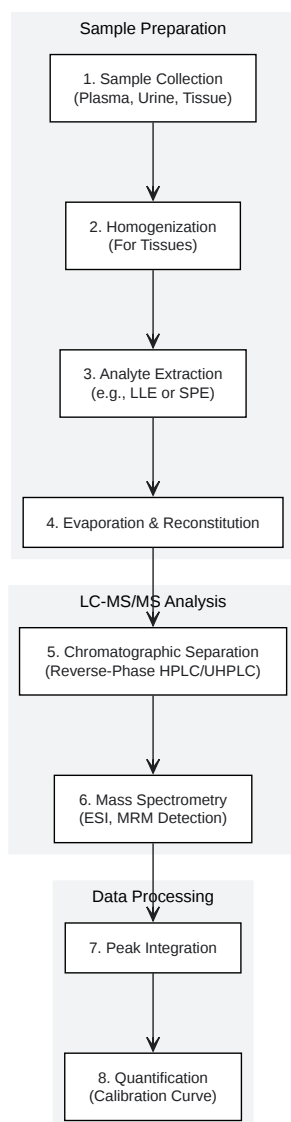
Metabolic Pathways of 3-(Methylthio)propanoic Acid

MMPA is primarily generated through the catabolism of L-methionine. In mammals, this occurs via a transaminative pathway where methionine is converted to its α -keto acid, 4-methylthio-2-oxobutanoate (KMBA), which is then oxidatively decarboxylated to form MMPA[4][5]. MMPA can also be produced as a side-product of the nearly universal methionine salvage pathway, which regenerates methionine from 5'-methylthioadenosine (MTA), a byproduct of polyamine

and ethylene biosynthesis. While the core pathways are conserved, the efficiency and regulation can differ significantly across species, from bacteria to mammals.

The following diagram illustrates the central position of MMPA in the broader context of methionine metabolism.





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